

Characterization of 3-Aminobenzaldehyde hydrochloride derivatives

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Aminobenzaldehyde
hydrochloride

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A Comparative Guide to the Characterization of 3-Aminobenzaldehyde Hydrochloride Derivatives

For researchers and professionals in drug development, 3-Aminobenzaldehyde serves as a critical bifunctional building block, enabling the synthesis of a diverse range of derivatives, most notably Schiff bases (imines). These derivatives are of significant interest due to their potential antimicrobial, antioxidant, and anticancer activities. The formation of the azomethine ($-\text{CH}=\text{N}-$) group through condensation with primary amines is a cornerstone of their synthesis. This guide provides an objective comparison of **3-Aminobenzaldehyde hydrochloride** and its Schiff base derivatives, supported by spectroscopic data and detailed experimental protocols for their synthesis and characterization.

Data Presentation: Comparative Analysis

The following tables summarize the key physicochemical and spectroscopic data for 3-Aminobenzaldehyde and three representative Schiff base derivatives formed by its reaction with p-toluidine, p-anisidine, and p-chloroaniline. This comparative data is essential for structural elucidation and purity assessment.

Table 1: Physicochemical Properties

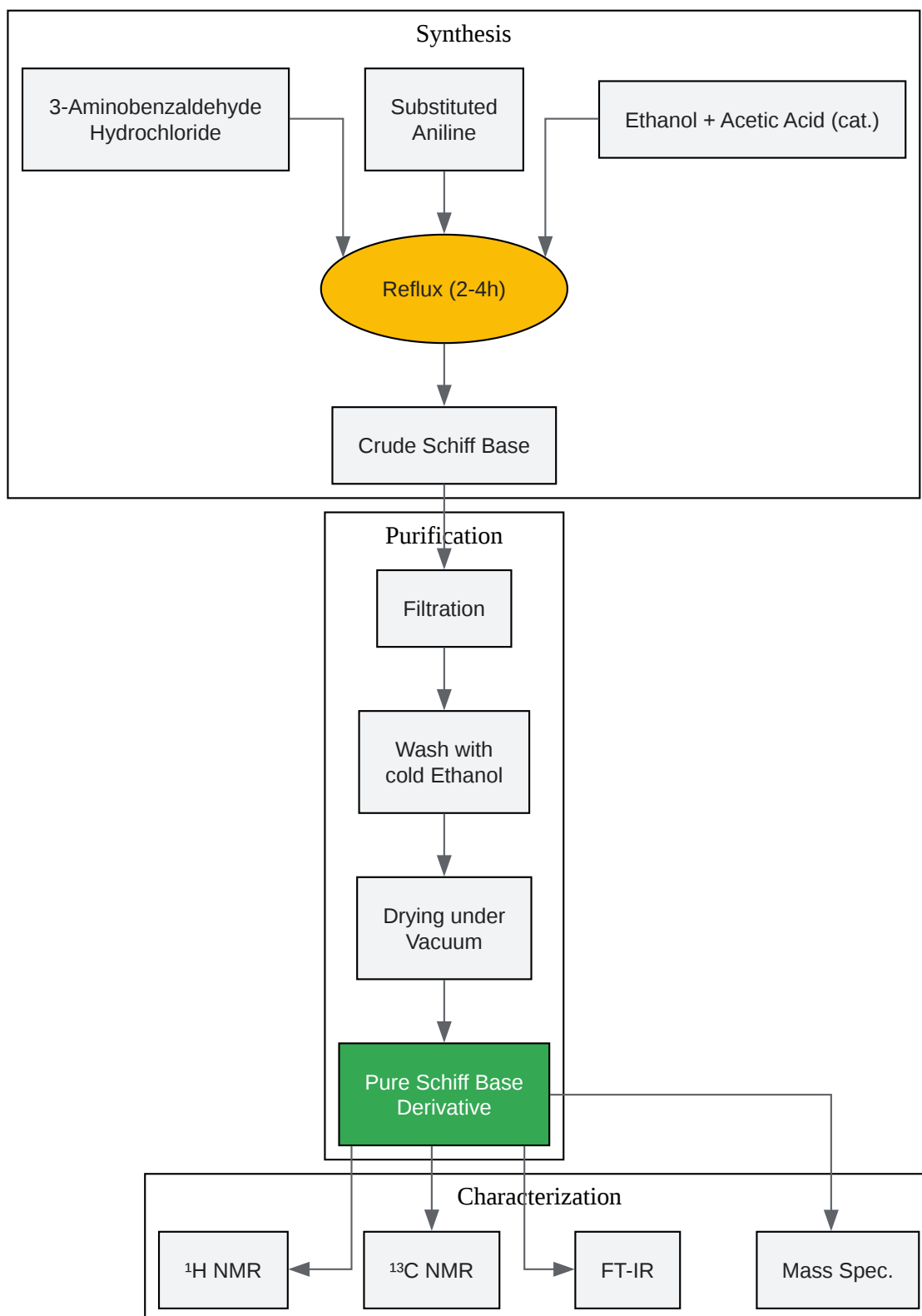
Compound	Molecular Formula	Molecular Weight (g/mol)	Appearance
3-Aminobenzaldehyde	C ₇ H ₇ NO	121.14	Light brown powder
Schiff Base with p-toluidine	C ₁₅ H ₁₄ N ₂	222.29	Yellow solid
Schiff Base with p-anisidine	C ₁₅ H ₁₄ N ₂ O	238.29	Pale yellow solid
Schiff Base with p-chloroaniline	C ₁₄ H ₁₁ ClN ₂	242.71	Yellow solid

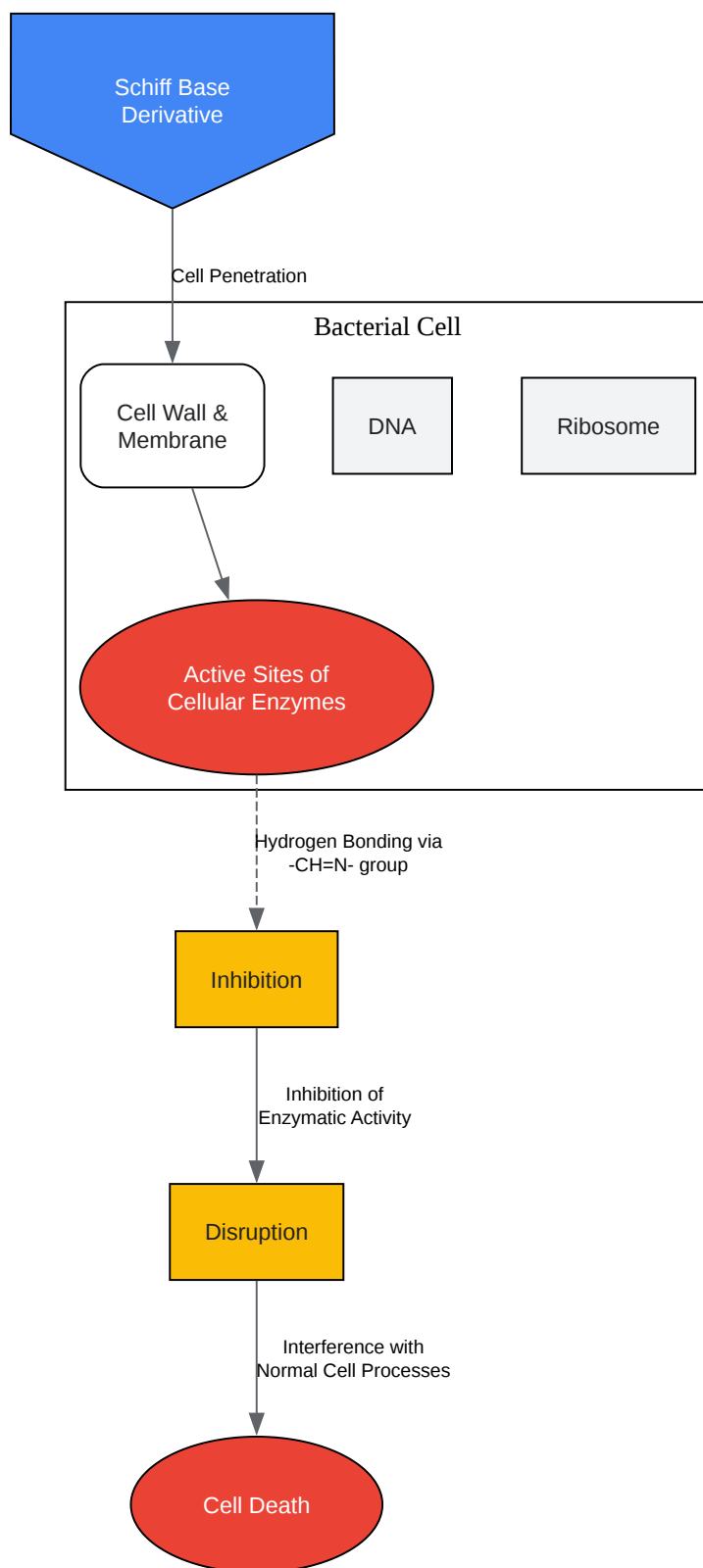
Table 2: Comparative Spectroscopic Data

Compound	¹ H NMR (δ, ppm)	¹³ C NMR (δ, ppm)	FT-IR (ν, cm ⁻¹)	Mass Spec. [M+H] ⁺ (m/z)
3-Aminobenzaldehyde	~9.8 (s, 1H, -CHO), 7.1-7.5 (m, 4H, Ar-H), ~5.3 (s, 2H, -NH ₂)[1]	~192 (C=O), 149 (C-NH ₂), 115-130 (Ar-C)	3300-3500 (N-H), ~1700 (C=O), 1500-1600 (C=C)	122.06
Schiff Base with p-toluidine	~8.4 (s, 1H, -CH=N-), 7.1-7.9 (m, 8H, Ar-H), ~2.4 (s, 3H, -CH ₃)	~160 (-C=N-), 120-150 (Ar-C), ~21 (-CH ₃)	~1625 (-C=N-), 3030 (Ar C-H), 2920 (Aliph. C-H)	223.12
Schiff Base with p-anisidine	~8.5 (s, 1H, -CH=N-), 6.9-7.9 (m, 8H, Ar-H), ~3.8 (s, 3H, -OCH ₃)	~160 (-C=N-), ~160 (Ar-C-O), 115-150 (Ar-C), ~55 (-OCH ₃)	~1620 (-C=N-), 3040 (Ar C-H), 2840 (Aliph. C-H), ~1250 (C-O)	239.12
Schiff Base with p-chloroaniline	~8.6 (s, 1H, -CH=N-), 7.2-8.0 (m, 8H, Ar-H)	~161 (-C=N-), 120-150 (Ar-C, Ar-C-Cl)	~1620 (-C=N-), 3050 (Ar C-H), ~1090 (C-Cl)	243.07

Mandatory Visualizations

The following diagrams illustrate the experimental workflow for the synthesis and characterization of these derivatives and a conceptual representation of their potential mechanism of antimicrobial action.





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References

- 1. Bot Verification [rasayanjournal.co.in]
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Phone: (601) 213-4426

Email: info@benchchem.com